

Dichlorophen CAS number and molecular structure

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Compound of Interest

Compound Name: *Dichlorophen*

CAS No.: *97-23-4*

Cat. No.: *B1670467*

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Title: **Dichlorophen**: Structural Characterization, Synthesis, and Bio-Functional Mechanisms
Subtitle: A Technical Monograph for Pharmaceutical and Industrial Applications

Executive Summary

Dichlorophen (CAS 97-23-4) is a halogenated bis-phenol compound exhibiting potent anthelmintic, fungicidal, and bactericidal properties.^[1] Historically utilized in veterinary medicine for cestode (tapeworm) infections and industrially as a biocide in cooling systems and textiles, its utility is defined by its specific molecular geometry and protonophoric capability. This guide synthesizes the physicochemical identity of **Dichlorophen** with its manufacturing protocols, mechanism of action (uncoupling of oxidative phosphorylation), and validated analytical methodologies, serving as a reference for drug development and safety assessment.

Chemical Identity & Structural Analysis

Dichlorophen is structurally defined by two chlorophenol rings linked by a methylene bridge. The positioning of the hydroxyl and chlorine groups is critical for its biological activity, specifically its ability to disrupt transmembrane proton gradients.

Table 1: Physicochemical Profile

Parameter	Specification	Notes
Common Name	Dichlorophen	Also known as Dichlorophene, Anthiphen.[2]
CAS Number	97-23-4	Verified Registry Number.[1]
IUPAC Name	4,4'-dichloro-2,2'-methylenediphenol	Alternate: Bis(5-chloro-2-hydroxyphenyl)methane.
Molecular Formula	C ₁₃ H ₁₀ Cl ₂ O ₂	
Molecular Weight	269.12 g/mol	
Melting Point	177°C - 178°C	High purity reference standard. [1]
Solubility	Ethanol, Methanol, Acetone	Practically insoluble in water (<0.01%).
pKa	~7.6 - 8.0	Weakly acidic due to phenolic hydroxyls.

Structural Insight: The molecule consists of two p-chlorophenol units condensed at the ortho positions via a formaldehyde-derived methylene bridge. This "bis-phenol" configuration allows the phenolic protons to participate in hydrogen bonding and proton exchange, a feature central to its mechanism of action as an uncoupler.

Synthesis & Manufacturing Protocol

The industrial synthesis of **Dichlorophen** relies on the acid-catalyzed condensation of p-chlorophenol with formaldehyde. This is a classic electrophilic aromatic substitution (Friedel-Crafts alkylation type) where the methylene group links the activated ortho positions of the phenol rings.

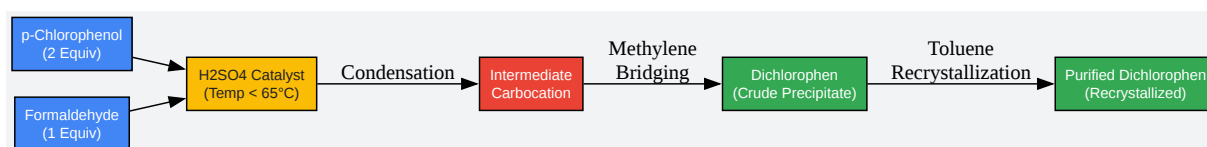
Experimental Workflow

- Precursors: p-Chlorophenol (2 equivalents), Formaldehyde (1 equivalent).

- Catalyst: Sulfuric Acid (H_2SO_4) or Methanol (solvent-mediated).
- Reaction Type: Condensation / Methylene Bridging.

Step-by-Step Protocol:

- Charge: Load p-chlorophenol into a glass-lined reactor.
- Acidification: Add concentrated sulfuric acid (catalyst) while maintaining temperature at 50-60°C.
- Addition: Slowly add aqueous formaldehyde (37%) dropwise. Critical Control: The reaction is exothermic; temperature must not exceed 65°C to prevent polymerization or trimer formation.
- Reflux: Heat the mixture to 85-95°C for 3-5 hours to ensure completion.
- Precipitation: Pour the reaction mass into cold water. **Dichlorophen** precipitates as a solid.
- Purification: Recrystallize using Toluene or Methanol/Water to remove unreacted p-chlorophenol and trimer impurities.



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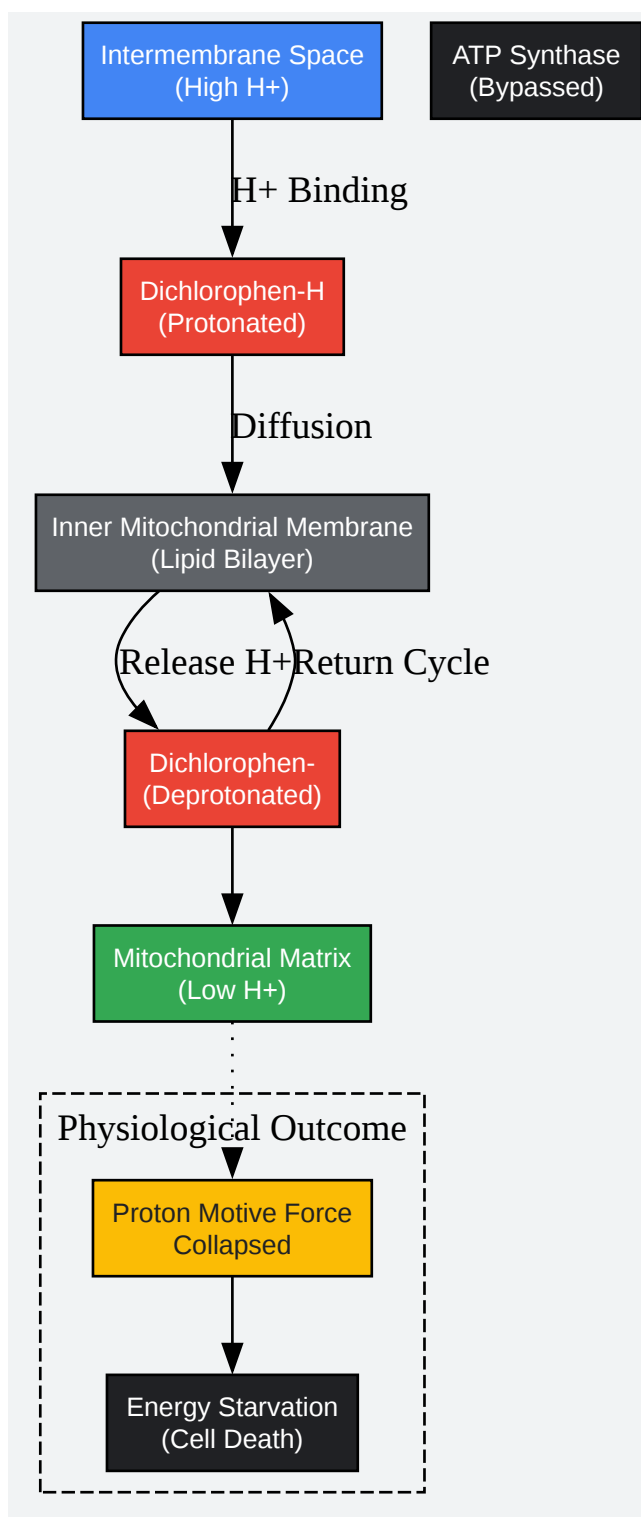
Figure 1: Synthetic pathway for **Dichlorophen** via acid-catalyzed condensation.

Mechanism of Action: Uncoupling Oxidative Phosphorylation[3][4]

Dichlorophen functions primarily as an uncoupler of oxidative phosphorylation. In biological systems (specifically parasites like *Taenia* species or bacteria), it targets the mitochondria.

Mechanistic Causality:

- Protonophore Activity: Due to its lipophilic nature and weakly acidic phenolic groups, **Dichlorophen** can freely pass through the inner mitochondrial membrane (IMM).
- Gradient Dissipation: It binds protons (H^+) in the intermembrane space (high $[H^+]$) and releases them into the matrix (low $[H^+]$).
- ATP Depletion: This "short-circuiting" bypasses ATP Synthase (Complex V). The proton motive force (PMF) is dissipated as heat rather than used to generate ATP.
- Cell Death: The parasite or bacterium dies from energy starvation.



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Figure 2: Mechanism of uncoupling oxidative phosphorylation by **Dichlorophen**.

Analytical Methodologies (HPLC Validation)

For drug development and environmental monitoring, quantifying **Dichlorophen** requires a robust HPLC method. The following protocol is self-validating using an internal standard approach.

Method: Reverse-Phase HPLC (UV Detection)

- Column: C18 (Octadecylsilyl), 5 μ m, 250 x 4.6 mm (e.g., Lichrospher 100 RP-18).
- Mobile Phase: Methanol : Water (75:25 v/v) acidified with 1% Acetic Acid.
 - Why: Acidification suppresses the ionization of the phenolic groups, sharpening the peak shape.
- Flow Rate: 1.0 - 1.5 mL/min.[3]
- Detection: UV Absorbance at 280 nm or 300 nm (Phenolic absorption max).
- Injection Volume: 20 μ L.

Protocol:

- Standard Prep: Dissolve 10 mg **Dichlorophen** reference standard in 10 mL Methanol (Stock A). Dilute to range 0.1–50 μ g/mL.[4]
- Sample Prep: Extract sample (tissue/water) with Methanol. Filter through 0.45 μ m PTFE filter.
- Run: Inject blank (methanol), followed by standards (calibration curve), then samples.
- Calculation: Use linear regression () of Peak Area vs. Concentration.

Critical Consideration: **Dichlorophen** often contains a trimer impurity.[3][5] This method must demonstrate resolution (

) between the **Dichlorophen** monomer (RT ~6.5 min) and the trimer (RT ~9.0 min).

Toxicology & Safety Profile

While effective against parasites, **Dichlorophen** exhibits non-selective toxicity at high doses.

- Acute Toxicity: Oral LD50 (Mouse) $\approx$ 3300 mg/kg; (Rat) ranges 1500-2000 mg/kg.
- Target Organs: Kidney (nephropathy), Skin (irritation), Eyes (severe irritation).
- Environmental: Very toxic to aquatic life (LC50 Fish $\sim$ 0.31 mg/L).[6] It must be disposed of as hazardous waste.
- Human Safety: Known skin and eye irritant.[5] Not classified as a carcinogen, but developmental toxicity has been noted in EPA reports.

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